

Technical Guide: Physiological Formulation of PMPA (Tenofovir) Sodium Salt

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Compound of Interest

Compound Name: PMPA sodium salt

Cat. No.: B12102200

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Abstract

This technical guide addresses the solubilization, pH adjustment, and physiological formulation of (R)-9-(2-Phosphonylmethoxypropyl)adenine (PMPA), commonly known as Tenofovir. While PMPA is a robust nucleotide analog, its phosphonate chemistry presents specific solubility challenges. The free acid form is sparingly soluble in water, requiring conversion to its ionized sodium salt form for physiological stability at pH 7.4. This document details the protocol for preparing **PMPA sodium salt** solutions suitable for in vivo injection (IP/IV), ensuring isotonicity, sterility, and chemical stability.

Module 1: Chemical Basis & Solubility

To successfully formulate PMPA, one must understand its ionization states. PMPA contains a phosphonate group with two ionizable protons and an adenine base.

Table 1: Physicochemical Properties of PMPA

Property	Value	Implication for Formulation
Chemical Nature	Phosphonic Acid	Requires base (NaOH) to dissolve if starting from free acid.
pKa Values	$pK_{a1} \approx 1.5$ (Phosphonate) $pK_{a2} \approx 3.8$ (Adenine) $pK_{a3} \approx 6.8$ (Phosphonate)	At physiological pH (7.4), PMPA exists primarily as a dianion ().
Solubility (pH < 3)	Low (< 1 mg/mL)	Risk Zone: Acidifying below pH 3.0 causes rapid precipitation.
Solubility (pH > 7)	High (> 50 mg/mL)	Safe Zone: Maintain pH > 7.0 for high-concentration stocks.

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Expert Insight: A common error is attempting to dissolve PMPA free acid directly in Phosphate Buffered Saline (PBS). The buffer capacity of PBS is often insufficient to neutralize the acidic protons of PMPA, resulting in a persistent suspension. You must use a strong base (NaOH) to drive the initial dissolution.

Module 2: Preparation Protocols

Scenario A: Starting from PMPA Free Acid (Most Common)

Use this protocol if you have "Tenofovir" or "PMPA" powder that is not labeled as a salt.

Reagents Required:

- PMPA Free Acid (Solid)[1]
- 1.0 N NaOH (Sterile)

- 1.0 N HCl (for back-titration)
- PBS (10x) or NaCl (solid) for tonicity adjustment
- Water for Injection (WFI)

Step-by-Step Workflow:

- Weighing: Weigh the required amount of PMPA free acid.
- Suspension: Add WFI to 80% of the final target volume. Note: The powder will not dissolve; it will form a cloudy white suspension.
- Alkaline Dissolution (The "Clear Point"):
 - While stirring, add 1.0 N NaOH dropwise.
 - Monitor pH continuously. As pH rises above 6.5–7.0, the solution will turn clear.
 - Target: Continue adding NaOH until pH reaches ~8.0–8.5. This ensures complete ionization.
- Neutralization:
 - Carefully back-titrate with 1.0 N HCl or dilute acid to reach $\text{pH } 7.4 \pm 0.1$.
 - Warning: Do not overshoot below pH 6.0, or you risk re-precipitation.
- Tonicity Adjustment:
 - Calculate the sodium contribution from the NaOH added.
 - Add NaCl or 10x PBS only if necessary to reach ~290 mOsm/kg. (See Module 3).
- Final Volume: Add WFI to the final target volume.

Scenario B: Starting from **PMPA Sodium Salt**

Use this protocol if you have the pre-formed sodium salt.

- Dissolution: Dissolve the salt directly in WFI or 1x PBS. It should dissolve readily.[\[2\]](#)
- Check pH: The pH may be slightly alkaline.
- Adjustment: Adjust to pH 7.4 using small aliquots of 0.1 N HCl.

Module 3: Physiological Safety (Osmolality & Sterility)

1. Osmolality Management

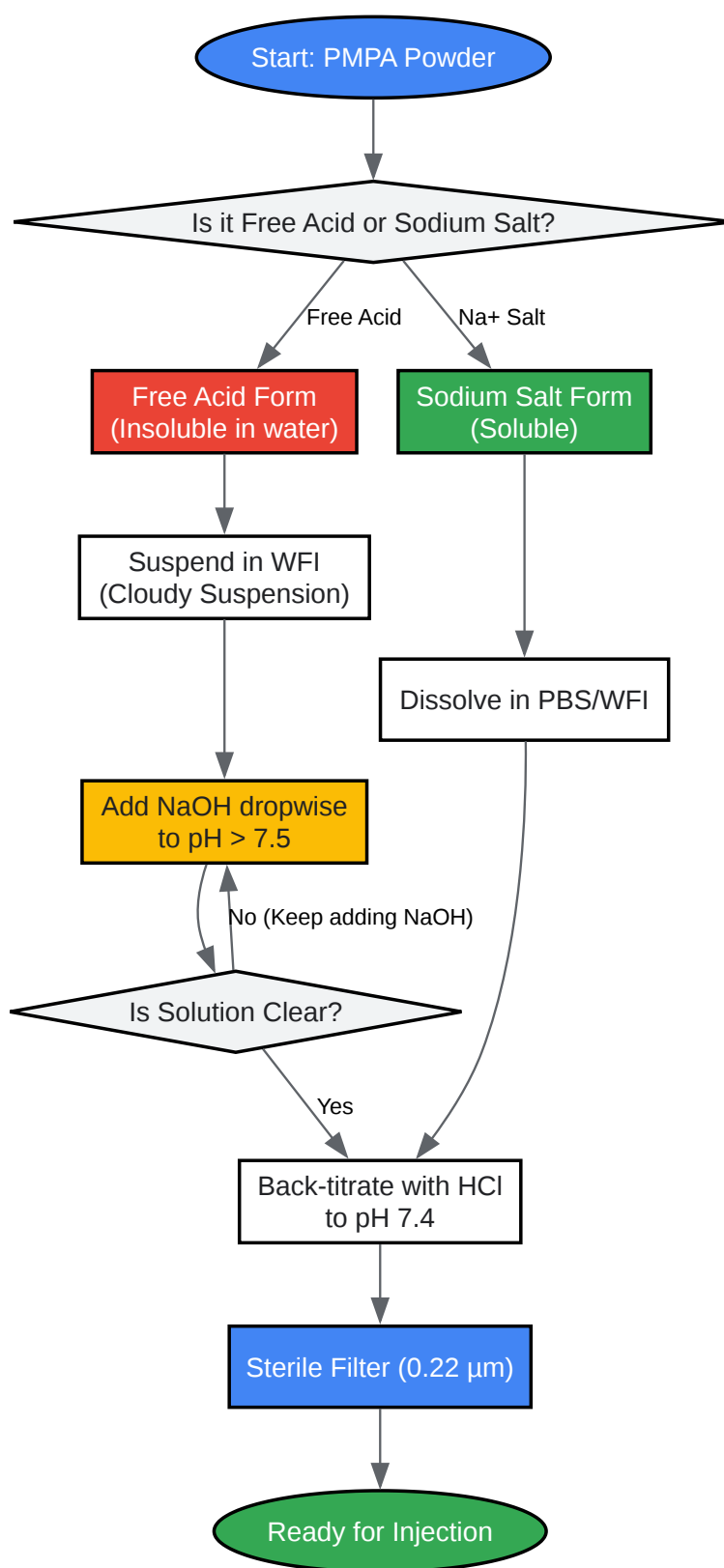
High concentrations of **PMPA sodium salt** can be hypertonic.

- Isotonic Target: 280–300 mOsm/kg.
- Calculation: PMPA disodium salt contributes particles to the solution.
 - For low concentrations (< 10 mg/mL): Dissolve in 1x PBS.
 - For high concentrations (> 20 mg/mL): Dissolve in WFI. The PMPA and sodium ions provide significant osmolality. Do not use saline as the diluent, or the solution will be hypertonic.

2. Sterilization

- Method: Filtration via 0.22 µm PES (Polyethersulfone) or PVDF membrane.
- Timing: Filter after pH adjustment.
- Loss Prevention: Pre-wet the filter with a small volume of sterile water to prevent drug adsorption, though PMPA adsorption is generally low.

Visualization: Decision Logic for PMPA Formulation



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Caption: Figure 1. Logical workflow for solubilizing and adjusting pH of PMPA formulations based on starting material.

Troubleshooting & FAQ

Q1: My solution precipitated when I added it to the culture media/infusion bag. Why? A: This is likely a "pH Shock." If your concentrated PMPA stock was adjusted to pH 8.0 for solubility and you added it to a low-pH vehicle (or if the stock was too acidic), the local pH at the injection site might have dropped below the pKa of the phosphonate (~6.8) or the solubility limit (pH ~3).

- Fix: Ensure your stock solution is exactly pH 7.4 before dilution. Dilute slowly with stirring.

Q2: Can I heat the solution to speed up dissolution? A: Mild heating (37°C to 40°C) is acceptable and often helpful. Avoid boiling (>80°C) as phosphonates can undergo degradation or hydrolysis over extended periods at high temperatures, although PMPA is thermally robust compared to its prodrugs [1].

Q3: The solution turned yellow after autoclaving. Is it safe? A: Autoclaving is not recommended for PMPA solutions intended for precise physiological data. While Tenofovir is stable, excipients or trace impurities can degrade, causing color changes (Maillard reaction or oxidation). Always use 0.22 µm filtration for sterilization [2].

Q4: I am injecting mice intraperitoneally (IP). What is the max concentration? A: For IP injection, viscosity and osmolality are the limits. A concentration of 20–50 mg/mL is standard. Higher concentrations may cause local irritation due to hypertonicity. Ensure the pH is strictly 7.2–7.6 to prevent abdominal writhing (pain response) [3].

References

- Gilead Sciences / Various Authors. (2001). Tenofovir Disoproxil Fumarate: Clinical Pharmacology and Pharmacokinetics. Clinical Pharmacokinetics.[3]
- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 464205, Tenofovir.
- UBC Animal Care Services. (2020). Intraperitoneal (IP) Injection in Rats and Mice SOP.[4]

- De Clercq, E. (2003). Potential of tenofovir for the treatment of HIV and hepatitis B. Clinical Microbiology Reviews.[5] [5]

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Sources

- 1. Tenofovir | C₉H₁₄N₅O₄P | CID 464205 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Intraperitoneal Route of Drug Administration: Should it Be Used in Experimental Animal Studies? - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. animalcare.ubc.ca [animalcare.ubc.ca]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
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